

Essential Safety and Disposal Procedures for SJ000291942

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	SJ000291942	
Cat. No.:	B2752707	Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential guidance on the safe disposal of **SJ000291942**, a small molecule activator of the canonical bone morphogenetic proteins (BMP) signaling pathway.

SJ000291942, identified by CAS number 425613-09-8, is a research chemical with the molecular formula C16H15FN2O4 and a molecular weight of 318.30.[1] While comprehensive toxicological properties are not fully established, it is crucial to treat this compound as potentially hazardous.[2] Adherence to stringent safety protocols is therefore mandatory.

Immediate Safety and Handling Precautions

Before handling **\$\,\$3000291942**, it is imperative to consult the complete Safety Data Sheet (SDS).[1] Always handle this compound in a chemical fume hood with an independent air supply.[2] Standard personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and appropriate safety glasses, must be worn.[2] Avoid inhalation, ingestion, and contact with eyes, skin, and clothing. In case of accidental exposure, follow the first aid measures outlined in the SDS. After handling, wash hands and any exposed skin thoroughly.

Spill and Accidental Release Measures

In the event of a spill, appropriate measures must be taken to prevent wider contamination. For solid **\$\mathbf{SJ000291942}**, carefully vacuum or sweep up the material and place it in a designated,



sealed container for disposal. Avoid creating dust. For solutions, absorb the spill with an inert, finely-powdered liquid-binding material. Following the removal of the spilled substance, decontaminate the affected surfaces and equipment with alcohol and ventilate the area.

Proper Disposal Protocol for SJ000291942

The disposal of **SJ000291942** must be conducted in accordance with institutional, local, state, and federal regulations for hazardous chemical waste. The guiding principle is to treat the substance as a potentially toxic material.

Step-by-Step Disposal Procedure:

Waste Collection:

- Collect all waste materials containing SJ000291942, including unused solid compound, contaminated solutions, and any grossly contaminated disposable labware (e.g., pipette tips, tubes), in a dedicated and clearly labeled hazardous waste container.
- The container must be appropriate for chemical waste, meaning it should be chemically resistant, have a secure lid, and be in good condition.

Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "2-(4-ethylphenoxy)-N-(4-fluoro-3-nitrophenyl)-acetamide" or "SJ000291942".
- Include the CAS number (425613-09-8) and an approximate concentration and quantity of the waste.

Storage:

 Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until it is collected for disposal.

Disposal:

Arrange for the disposal of the hazardous waste through your institution's Environmental
Health and Safety (EHS) office or a licensed chemical waste disposal contractor.



Check Availability & Pricing

• Do not dispose of **SJ000291942** down the drain or in the regular trash.

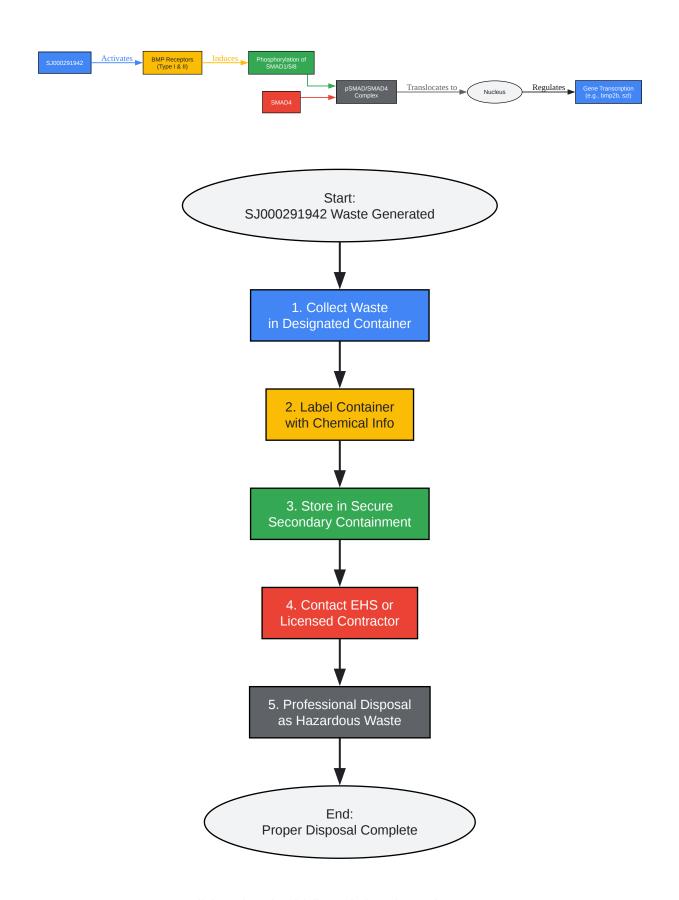
Ouantitative Data Summary

Property	Value	Reference
CAS Number	425613-09-8	
Molecular Formula	C16H15FN2O4	_
Molecular Weight	318.30	_
Purity	99.6%	
Appearance	White solid	
Melting Point	103.5 - 105.2 °C	_
Solubility in Water	0.0 mg/mL	_

Experimental Protocols and Signaling Pathway

SJ000291942 functions as an activator of the canonical BMP signaling pathway, which is a crucial component of the transforming growth factor-beta (TGF-β) superfamily. This pathway plays a significant role in embryonic development and tissue homeostasis. The activation of this pathway by **SJ000291942** initiates a signaling cascade, as illustrated in the diagram below.





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. axonmedchem.com [axonmedchem.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for SJ000291942]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2752707#sj000291942-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com